

A Comprehensive Technical Guide to the Physicochemical Properties of Sodium 4-Acetamidobenzenesulfinate

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Compound of Interest

Compound Name:	Sodium 4-Acetamidobenzenesulfinate
Cat. No.:	B140663

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Introduction

Sodium 4-acetamidobenzenesulfinate, a sulfinic acid salt, serves as a key intermediate in various chemical syntheses. This technical guide provides a detailed overview of its physicochemical properties, offering crucial data for researchers and professionals in drug development and chemical manufacturing. This document compiles available experimental and computed data, outlines relevant experimental protocols, and presents a visual representation of its synthesis workflow.

Physicochemical Properties

The following table summarizes the known physicochemical properties of **Sodium 4-Acetamidobenzenesulfinate**. It is important to note that while some experimental data is available, many properties are derived from computational models.

Property	Value	Data Type	Reference(s)
IUPAC Name	sodium;4-acetamidobenzenesulfinate	-	[1]
CAS Number	15898-43-8	-	[1] [2]
Molecular Formula	C ₈ H ₈ NNaO ₃ S	-	[1] [3]
Molecular Weight	221.21 g/mol	Computed	[1]
Appearance	White to Off-White Solid	Experimental	[2] [3]
Melting Point	>270 °C	Experimental	[2] [3] [4]
Boiling Point	Not available	-	
Solubility	Slightly soluble in DMSO, Methanol, and Water	Experimental	[2] [3] [4]
pKa (of parent acid)	Not experimentally determined. Prediction for the structurally related 4-Acetamidobenzenesulfonamide is 9.88 ± 0.12.	Predicted (for related compound)	[5]
Stability	Very Hygroscopic	Experimental	[2] [4]

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to robust scientific research. The following sections provide methodologies for the synthesis of **Sodium 4-Acetamidobenzenesulfinate** and a general procedure for determining aqueous solubility, which can be adapted for this compound.

Synthesis of Sodium 4-Acetamidobenzenesulfinate

This protocol is adapted from a general procedure for the synthesis of sodium arylsulfinate.[6]

[7]

Materials:

- 4-Acetamidobenzenesulfonyl chloride
- Sodium sulfite (Na_2SO_3)
- Sodium bicarbonate (NaHCO_3)
- Distilled water
- Ethanol

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-acetamidobenzenesulfonyl chloride (10.0 mmol, 1.0 equivalent) in 30 mL of distilled water.
- To this solution, add sodium sulfite (16.0 mmol, 1.6 equivalents) and sodium bicarbonate (16.0 mmol, 1.6 equivalents).[7]
- Heat the reaction mixture to reflux (approximately 80-100 °C) and maintain stirring for 3-4 hours.[6][7]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the water in vacuo using a rotary evaporator.
- To the resulting white residue, add 25 mL of ethanol and heat the suspension for 10 minutes. [7]
- Cool the suspension and filter the solid product.
- The filtrate can be concentrated to yield the desired **sodium 4-acetamidobenzenesulfinate**. For higher purity, recrystallization from ethanol may be performed.[7]

- Dry the final product under vacuum.

Determination of Aqueous Solubility (Shake-Flask Method)

As specific quantitative solubility data is not readily available, the following is a general but widely accepted protocol for determining the equilibrium solubility of a compound in an aqueous medium.

Materials:

- **Sodium 4-Acetamidobenzenesulfinate**
- Purified water (or other aqueous buffers as required)
- Shake-flask apparatus or orbital shaker with temperature control
- Analytical balance
- Filtration device (e.g., 0.45 μ m syringe filter)
- A suitable analytical method for quantification (e.g., HPLC-UV, UV-Vis spectrophotometry)

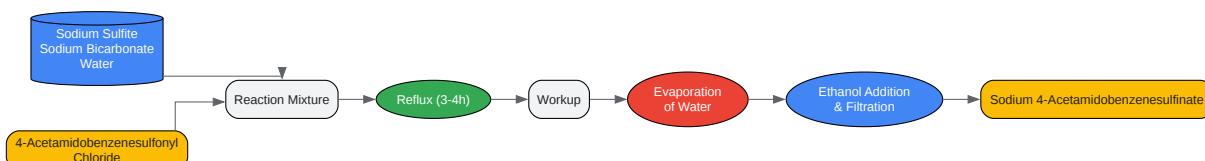
Procedure:

- Add an excess amount of **Sodium 4-Acetamidobenzenesulfinate** to a known volume of purified water in a sealed flask. The excess solid should be clearly visible.
- Place the flask in a shaker with the temperature maintained at a constant, specified value (e.g., 25 °C or 37 °C).
- Agitate the flask at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- Periodically, and at the end of the equilibration period, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are included.

- Immediately filter the sample through a 0.45 μm filter to remove any remaining undissolved solid.
- Quantify the concentration of **Sodium 4-Acetamidobenzenesulfinate** in the filtrate using a validated analytical method.
- The experiment should be repeated until consecutive measurements show no significant change in concentration, indicating that equilibrium has been reached.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Sodium 4-Acetamidobenzenesulfinate** from 4-acetamidobenzenesulfonyl chloride.



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Caption: Workflow for the synthesis of **Sodium 4-Acetamidobenzenesulfinate**.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **Sodium 4-Acetamidobenzenesulfinate**. While key data points have been summarized, the lack of extensive experimental data highlights an area for further research. The provided synthesis and analytical protocols offer a starting point for researchers to produce and characterize this compound in their own laboratories. As with any chemical substance, especially in the context of drug development, further detailed experimental characterization is recommended to build a comprehensive profile.

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